

A Technical Guide to the BX048 Magnet: Dimensions, Tolerances, and Applications in Mechanobiology

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Compound of Interest

Compound Name: BX048

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **BX048** magnet, a high-performance neodymium iron boron (NdFeB) block magnet. It details the magnet's physical and magnetic properties, dimensional tolerances, and explores its application in advanced biological research, specifically in the field of mechanobiology. This document serves as a resource for researchers and professionals in drug development seeking to leverage magnetic nanoparticles and external magnetic fields to modulate cellular behavior and signaling pathways.

BX048 Magnet: Core Specifications

The **BX048** is a grade N42 neodymium block magnet, known for its high magnetic strength and specific dimensional characteristics. These properties make it a valuable component in experimental setups requiring a precise and strong magnetic field.

Physical and Magnetic Properties

The quantitative data for the **BX048** magnet are summarized in the tables below for easy reference and comparison.

Table 1: Dimensional and Mechanical Specifications

Property	Imperial	Metric
Length	1.0 in	25.4 mm
Width	0.25 in	6.35 mm
Thickness	0.5 in	12.7 mm
Dimensional Tolerances	±0.004 in	±0.1 mm
Weight	0.542 oz	15.37 g
Coating	Nickel (Ni-Cu-Ni)	-

Source:[1][2][3]

Table 2: Magnetic and Thermal Properties

Property	Value
Material Grade	N42 NdFeB
Magnetization Direction	Through Thickness
Residual Flux Density (BrMax)	13,200 Gauss
Surface Field	4876 - 5876 Gauss
Pull Force (Case 1)	~18.71 lbs
Maximum Energy Product (BHmax)	42 MGOe
Maximum Operating Temperature	176°F (80°C)

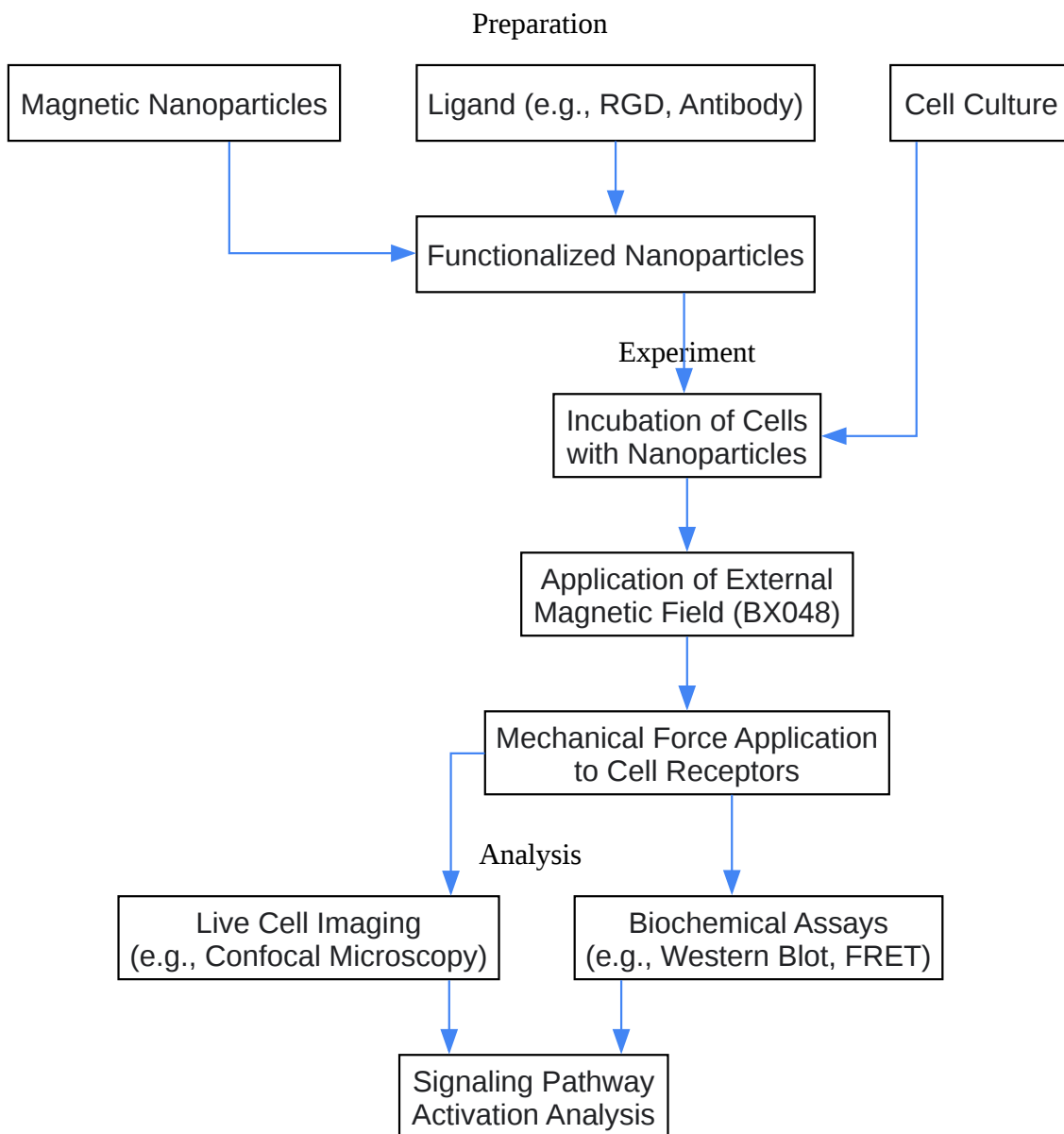
Source:[2][4][5][6][7]

Applications in Mechanobiology: Probing Cellular Responses with Magnetic Forces

While no direct citations mention the **BX048** magnet in published research, its specifications are highly suitable for techniques that utilize external magnetic fields to apply mechanical

forces to cells. These methods, such as magnetic tweezers and magnetic twisting cytometry, are pivotal in studying mechanotransduction—the process by which cells convert mechanical stimuli into biochemical signals.[4][5][8]

A typical experimental workflow involves functionalizing magnetic nanoparticles with ligands that bind to specific cell surface receptors.[9][10] An external magnetic field, generated by a permanent magnet like the **BX048**, is then used to apply a controlled force to these nanoparticles, thereby stimulating the targeted receptors and initiating downstream signaling cascades.[1][4]



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Experimental workflow for magnetic-based cell stimulation.

Experimental Protocol: Magnetic Tweezers for Single-Cell Force Application

This section outlines a detailed methodology for a magnetic tweezers experiment, a technique used to apply piconewton-scale forces to single molecules or cells.^{[2][6]} A magnet with the characteristics of the **BX048** can be integrated into such a setup.

Materials and Equipment

- **BX048** N42 Neodymium Magnet
- Superparamagnetic beads (e.g., 2.8 μm diameter)
- Ligand for coating beads (e.g., fibronectin, anti-integrin antibody)
- Cell culture of interest (e.g., fibroblasts, endothelial cells)
- Inverted microscope with a high-resolution camera
- Micromanipulators for positioning the magnet
- Flow chamber for cell culture

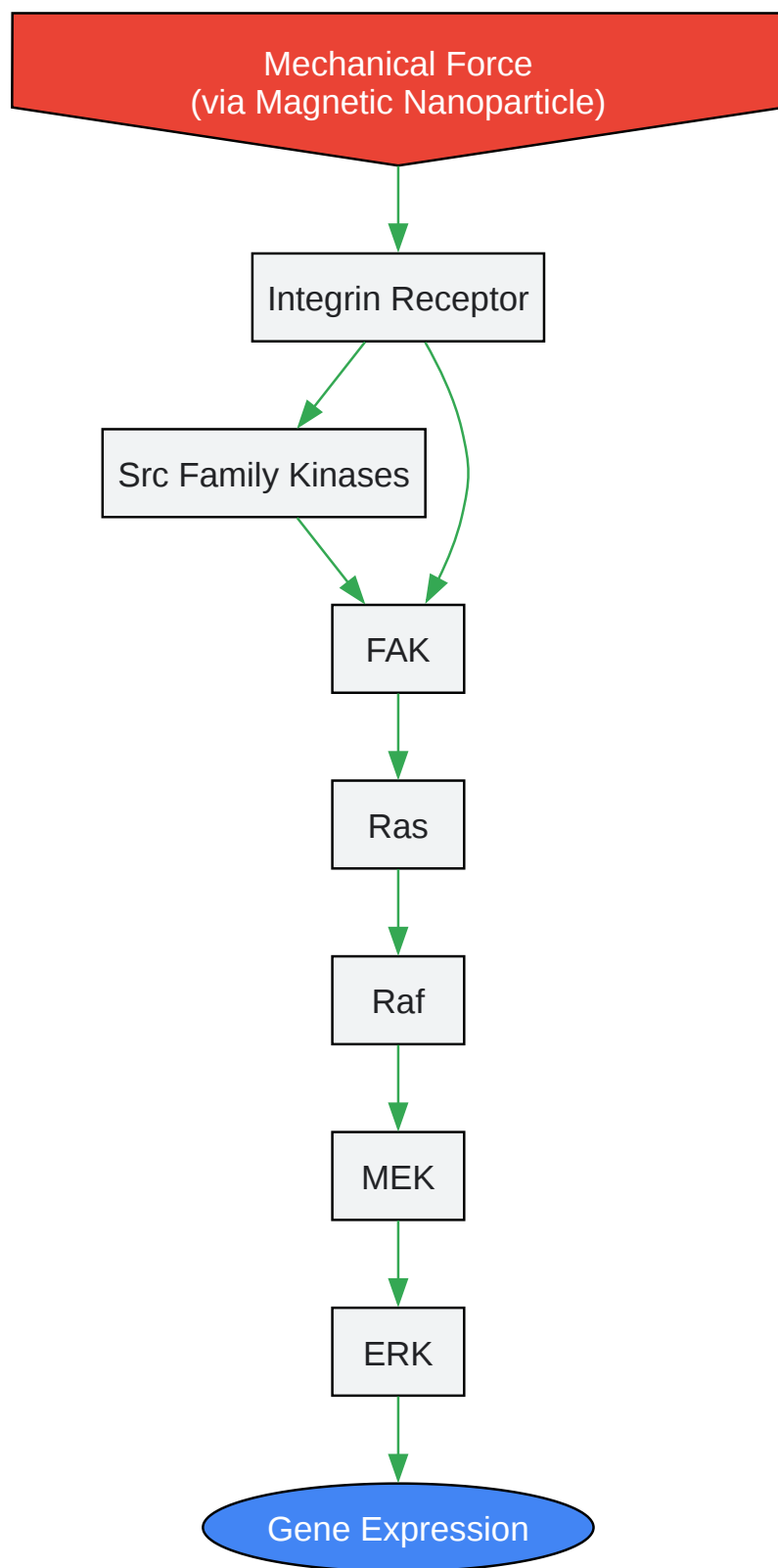
Procedure

- Preparation of Ligand-Coated Magnetic Beads:
 - Follow the manufacturer's protocol for conjugating the chosen ligand to the superparamagnetic beads.
 - Ensure the beads are washed to remove any unbound ligand.
- Cell Preparation:
 - Plate the cells on a glass-bottom dish or within the flow chamber at a suitable density.
 - Allow the cells to adhere and spread.
- Incubation with Magnetic Beads:

- Introduce the ligand-coated magnetic beads to the cell culture.
- Incubate for a sufficient time to allow the beads to bind to the target receptors on the cell surface.
- Gently wash the cells to remove any unbound beads.
- Magnetic Force Application:
 - Mount the cell dish on the inverted microscope.
 - Position the **BX048** magnet at a defined distance above the cells using a micromanipulator. The force exerted on the beads is dependent on the magnetic field gradient, which can be controlled by adjusting the magnet's position.^{[1][4]}
 - The magnet will pull the beads in the direction of the magnetic field, applying a tensile force to the cell through the ligand-receptor bond.
- Data Acquisition and Analysis:
 - Record the cellular response using live-cell imaging. This can include observing changes in cell morphology, intracellular calcium signaling, or cytoskeletal rearrangements.
 - The displacement of the magnetic beads can be tracked to calculate the applied force and the mechanical properties of the cell.^[4]
 - Following the experiment, cells can be lysed for biochemical analysis to probe the activation of specific signaling pathways.

Mechanotransduction Signaling Pathways

The application of mechanical force to cell surface receptors, such as integrins, can trigger a variety of downstream signaling cascades. These pathways play crucial roles in cell proliferation, differentiation, and migration. The diagram below illustrates a simplified representation of a common mechanotransduction pathway initiated by integrin activation.



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A representative mechanotransduction signaling pathway.

The activation of integrins by mechanical force can lead to the recruitment and activation of focal adhesion kinase (FAK) and Src family kinases.[8] This can subsequently activate the Ras-Raf-MEK-ERK (MAPK) pathway, ultimately leading to changes in gene expression that influence cellular behavior.[5][8] The ability to precisely control the application of force using tools like the **BX048** magnet allows researchers to dissect these complex signaling networks.

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- To cite this document: BenchChem. [A Technical Guide to the BX048 Magnet: Dimensions, Tolerances, and Applications in Mechanobiology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554237#bx048-magnet-dimensions-and-tolerances]

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